

Solubility Profile of 4,4'-Vinylenedipyridine in Common Organic Solvents: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4,4'-Vinylenedipyridine

Cat. No.: B072092

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the solubility of **4,4'-Vinylenedipyridine**, a key building block in the synthesis of metal-organic frameworks (MOFs), coordination polymers, and other functional materials. While quantitative solubility data in a wide range of common organic solvents remains limited in publicly available literature, this document consolidates qualitative solubility information, detailed experimental protocols for its synthesis and purification, and a visual representation of a common synthetic pathway. This guide is intended to assist researchers and professionals in handling and utilizing **4,4'-Vinylenedipyridine** effectively in their work.

Introduction

4,4'-Vinylenedipyridine, also known as trans-1,2-bis(4-pyridyl)ethylene, is a rigid, nitrogen-containing organic ligand widely employed in crystal engineering and materials science. Its ability to coordinate with metal ions has led to the development of numerous porous materials with applications in gas storage, catalysis, and sensing. A thorough understanding of its solubility is crucial for its synthesis, purification, and application in various solvent systems. This guide aims to provide a detailed account of the available solubility information and related experimental procedures.

Physicochemical Properties

4,4'-Vinylenedipyridine is a light brown crystalline solid.^[1] Key physicochemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₀ N ₂	[2]
Molecular Weight	182.22 g/mol	[2]
Melting Point	148-152 °C	[1][3]
Boiling Point	334.1 ± 11.0 °C (Predicted)	[1][3]
Density	1.145 ± 0.06 g/cm ³ (Predicted)	[1][3]
pKa	5.50 ± 0.26 (Predicted)	[1][3]

Solubility of 4,4'-Vinylenedipyridine

Comprehensive quantitative solubility data for **4,4'-Vinylenedipyridine** in a range of common organic solvents at standard temperature and pressure is not readily available in the peer-reviewed literature. The information presented here is based on qualitative descriptions from chemical suppliers and inferences from published synthesis and purification procedures.

Qualitative Solubility Summary

The following table summarizes the known qualitative solubility of **4,4'-Vinylenedipyridine** in various solvents.

Solvent	Qualitative Solubility	Reference
Chloroform	Slightly Soluble	[1][3]
Methanol	Slightly Soluble	[1][3]
Water	1.6 g/100 mL (at 100 °C)	[2]
Tetrahydrofuran (THF)	Soluble (inferred from synthesis)	[2]
Dimethylformamide (DMF)	Likely Soluble (inferred from MOF synthesis)	[4]
Dimethyl Sulfoxide (DMSO)	Likely Soluble (inferred from polymer studies)	

Discussion of Solubility

The pyridine nitrogen atoms in **4,4'-Vinylenedipyridine** can participate in hydrogen bonding, which contributes to its slight solubility in protic solvents like methanol. Its overall relatively nonpolar aromatic structure likely limits its solubility in highly polar solvents at room temperature. The increased solubility in water at high temperatures is a common characteristic for many organic compounds and is effectively utilized in its purification by recrystallization.[2]

For applications such as the synthesis of metal-organic frameworks, solvents like DMF are often employed, suggesting that **4,4'-Vinylenedipyridine** possesses sufficient solubility in such solvents under the reaction conditions, which may include elevated temperatures.[4]

Experimental Protocols

Synthesis of 4,4'-Vinylenedipyridine

A common method for the synthesis of **4,4'-Vinylenedipyridine** involves the Horner-Wadsworth-Emmons reaction or a Wittig-type reaction. Below is a representative protocol adapted from literature procedures.

Materials:

- 4-Pyridinecarboxaldehyde

- Tetraethyl methylenediphosphonate
- Sodium hydride (60% dispersion in mineral oil)
- Anhydrous Tetrahydrofuran (THF)
- Methanol
- Standard laboratory glassware and magnetic stirrer
- Inert atmosphere (e.g., Nitrogen or Argon)

Procedure:

- Under an inert atmosphere, a flask is charged with sodium hydride.
- Anhydrous THF is added, and the suspension is cooled in an ice bath.
- Tetraethyl methylenediphosphonate is added dropwise to the stirred suspension.
- The mixture is stirred at room temperature until the evolution of hydrogen gas ceases.
- A solution of 4-pyridinecarboxaldehyde in anhydrous THF is then added dropwise to the reaction mixture.
- The reaction is stirred at room temperature for several hours or until completion, as monitored by thin-layer chromatography (TLC).
- Upon completion, the reaction is quenched by the slow addition of methanol.
- The solvent is removed under reduced pressure.
- The resulting solid is suspended in water and stirred.
- The solid product is collected by filtration, washed with water, and dried to yield crude **4,4'-Vinylenedipyridine**.

Purification by Recrystallization

Materials:

- Crude **4,4'-Vinylenedipyridine**
- Deionized water
- Erlenmeyer flasks
- Hot plate
- Buchner funnel and filter paper

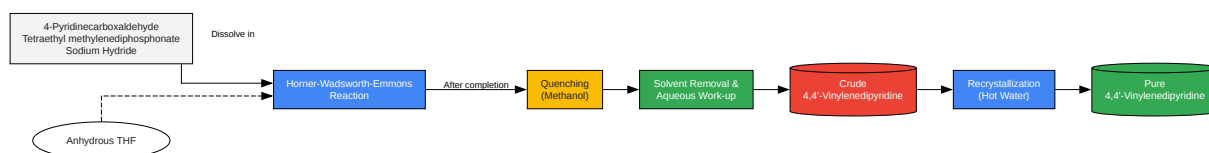
Procedure:

- The crude **4,4'-Vinylenedipyridine** is placed in an Erlenmeyer flask.
- A minimum amount of hot deionized water is added to dissolve the solid completely. The literature suggests a solubility of 1.6 g per 100 mL at 100 °C.[\[2\]](#)
- If colored impurities are present, a small amount of activated charcoal can be added to the hot solution, and the mixture is boiled for a few minutes.
- The hot solution is filtered through a pre-heated funnel to remove the charcoal and any other insoluble impurities.
- The filtrate is allowed to cool slowly to room temperature, and then further cooled in an ice bath to induce crystallization.
- The resulting crystals are collected by vacuum filtration using a Buchner funnel.
- The crystals are washed with a small amount of cold deionized water and then dried under vacuum to yield pure **4,4'-Vinylenedipyridine**.

Visualizations

Synthetic Workflow for 4,4'-Vinylenedipyridine

The following diagram illustrates a typical workflow for the synthesis of **4,4'-Vinylenedipyridine**.



[Click to download full resolution via product page](#)

Caption: Synthetic workflow for **4,4'-Vinylenedipyridine**.

Conclusion

While a comprehensive quantitative solubility profile for **4,4'-Vinylenedipyridine** in common organic solvents is not extensively documented, this guide provides essential qualitative information and detailed experimental protocols critical for its handling and application. The provided synthesis and purification methods offer practical guidance for researchers. Further studies are warranted to establish a complete quantitative solubility database for this important organic ligand to facilitate its broader application in materials science and drug development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4,4'-Vinylenedipyridine CAS#: 13362-78-2 [m.chemicalbook.com]
- 2. 4,4'-Vinylenedipyridine | 13362-78-2 [chemicalbook.com]
- 3. 13362-78-2 CAS MSDS (4,4'-Vinylenedipyridine) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 4. researchgate.net [researchgate.net]

- To cite this document: BenchChem. [Solubility Profile of 4,4'-Vinylenedipyridine in Common Organic Solvents: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b072092#solubility-of-4-4-vinylenedipyridine-in-common-organic-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com